

CAY10410: An In-Depth Technical Guide to its Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10410

Cat. No.: B593418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **CAY10410**, a potent peroxisome proliferator-activated receptor gamma (PPAR γ) agonist. The information is intended to support researchers and drug development professionals in the handling, storage, and application of this compound.

Chemical Properties

CAY10410, with the molecular formula $C_{20}H_{30}O_3$ and a molecular weight of 318.5 g/mol, is a synthetic analog of 15-deoxy- $\Delta^{12,14}$ -prostaglandin J_2 . Its chemical structure and key identifiers are summarized below.

Property	Value
Molecular Formula	$C_{20}H_{30}O_3$
Molecular Weight	318.5 g/mol
IUPAC Name	(Z)-7-((1R,5S)-5-((E)-3-oxodec-1-en-1-yl)-2-oxocyclopentyl)hept-5-enoic acid
CAS Number	596104-94-8
Appearance	A crystalline solid

Table 1: General Chemical Properties of **CAY10410**

Solubility

CAY10410 exhibits solubility in various organic solvents. Quantitative solubility data is crucial for the preparation of stock solutions and experimental media.

Solvent	Solubility (approximate)
Dimethyl Sulfoxide (DMSO)	≥10 mg/mL
Ethanol	≥10 mg/mL
Dimethyl Formamide (DMF)	≥10 mg/mL
Aqueous Buffers	Sparingly soluble

Table 2: Solubility of **CAY10410** in Common Solvents

For biological experiments, it is recommended to first dissolve **CAY10410** in an organic solvent such as DMSO and then make further dilutions in the aqueous buffer of choice. Ensure that the final concentration of the organic solvent is low enough to not cause any physiological effects.

Stability

Understanding the stability of **CAY10410** is critical for ensuring its integrity and activity throughout its shelf life and during experimental procedures.

Storage and Shelf Life

When stored as a solid at -20°C, **CAY10410** is stable for at least four years. It is advisable to protect the compound from light and moisture.

Solution Stability

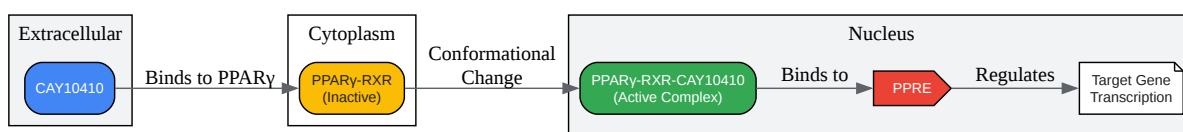
Aqueous solutions of **CAY10410** are not recommended for storage for more than one day. For optimal results, fresh solutions should be prepared for each experiment. Stock solutions in anhydrous organic solvents like DMSO can be stored at -20°C for longer periods, though it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Forced Degradation Studies

Forced degradation studies are essential to understand the intrinsic stability of a compound and to identify potential degradation products. While specific forced degradation data for **CAY10410** is not extensively published, a general protocol for such studies is provided in the experimental protocols section. These studies typically involve exposing the compound to stress conditions such as acid, base, oxidation, heat, and light.

Mechanism of Action: PPAR γ Signaling Pathway

CAY10410 is a potent agonist of PPAR γ , a nuclear receptor that plays a key role in adipogenesis, lipid metabolism, and inflammation. Upon activation by a ligand like **CAY10410**, PPAR γ forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter region of target genes, leading to the modulation of their transcription.



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CAY10410 activation of the PPAR γ signaling pathway.

Experimental Protocols

Preparation of a **CAY10410** Stock Solution

Objective: To prepare a concentrated stock solution of **CAY10410** for use in various experiments.

Materials:

- **CAY10410** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the vial of **CAY10410** to warm to room temperature before opening.
- Weigh the desired amount of **CAY10410** in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

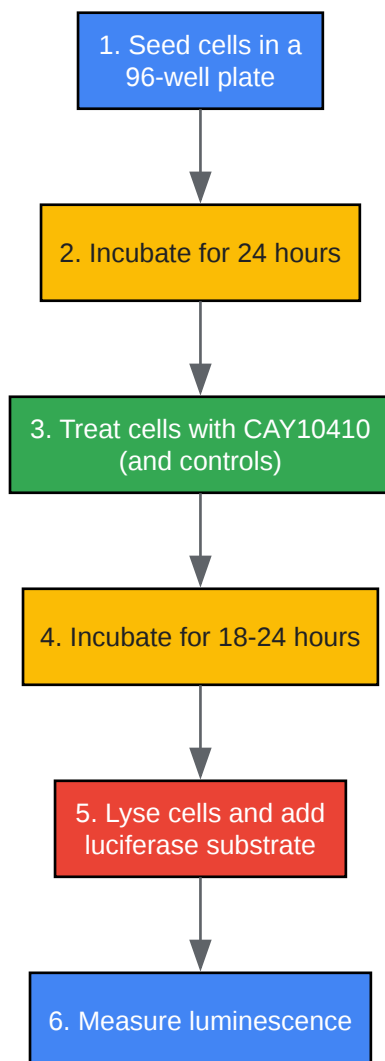
General Protocol for a PPAR γ Reporter Gene Assay

Objective: To determine the agonist activity of **CAY10410** on PPAR γ using a luciferase reporter assay.

Materials:

- Mammalian cells transfected with a PPAR γ expression vector and a luciferase reporter vector containing PPRES.
- Cell culture medium and supplements.
- **CAY10410** stock solution.
- Positive control (e.g., Rosiglitazone).
- Luciferase assay reagent.
- 96-well white, clear-bottom tissue culture plates.
- Luminometer.

Workflow:



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- To cite this document: BenchChem. [CAY10410: An In-Depth Technical Guide to its Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b593418#cay10410-chemical-properties-and-stability\]](https://www.benchchem.com/product/b593418#cay10410-chemical-properties-and-stability)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com